

The Pharmacokinetics and Bioavailability of Oral Ritipenem Acoxil: A Technical Guide

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Compound of Interest

Compound Name: *Ritipenem acoxil*

Cat. No.: *B1679392*

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Introduction

Ritipenem acoxil is an orally administered prodrug of the carbapenem antibiotic, ritipenem. As a broad-spectrum β -lactam antibiotic, ritipenem exhibits potent activity against a wide range of Gram-positive and Gram-negative bacteria. The oral formulation, **Ritipenem acoxil**, was developed to provide a convenient alternative to intravenous carbapenem therapy for certain infections. This technical guide provides an in-depth overview of the pharmacokinetics and bioavailability of oral **Ritipenem acoxil**, compiling available data from clinical and preclinical studies.

Pharmacokinetic Profile

Ritipenem acoxil is rapidly hydrolyzed in the body to its active form, ritipenem. The pharmacokinetic parameters of ritipenem have been evaluated in healthy volunteers, demonstrating key characteristics of its absorption, distribution, metabolism, and excretion.

Table 1: Single-Dose Pharmacokinetics of Ritipenem after Oral Administration of Ritipenem Acoxil in Healthy Adults

Dose of Ritipenem Acoxil	C _{max} (µg/mL)	T _{max} (h)	AUC (µg·h/mL)	Half-life (h)	Renal Clearance (mL/min)	Reference
200 mg	1.88	-	2.55	0.61	139.7	[1]
500 mg	-	-	~10 (0-8h)	~0.7	132	[2][3]

Table 2: Effect of Probenecid on the Pharmacokinetics of a Single 200 mg Oral Dose of Ritipenem Acoxil in Healthy Adults

Parameter	Without Probenecid	With Probenecid (1.5 g)	Reference
C _{max} (µg/mL)	1.88	2.87	[1]
AUC (µg·h/mL)	2.55	4.53	[1]
Half-life (h)	0.61	0.91	[1]
Renal Clearance (mL/min)	139.7	32.6	[1]

Table 3: Pharmacokinetics of Ritipenem after Multiple Oral Doses of Ritipenem Acoxil (500 mg, three times daily) in Healthy Adults

Parameter	Day 1	After Multiple Doses	Reference
AUC (0-8h) (mg·h/L)	~10	~10	[2][3]
Half-life (h)	~0.7	~0.7	[2][3]
Renal Clearance (mL/min)	132	87	[2][3]

Bioavailability

The oral bioavailability of **Ritipenem acoxil** is reported to be approximately 30-40%[\[4\]](#). Following oral administration, the prodrug is absorbed and rapidly hydrolyzed to the active ritipenem[\[4\]](#).

Metabolism and Excretion

The primary route of elimination for ritipenem and its metabolites is via the urine[\[4\]](#). Animal studies in rats have shown that a significant portion of the administered dose is excreted in the urine[\[4\]](#). The metabolism of **Ritipenem acoxil** to ritipenem is a crucial step for its antibacterial activity.

Experimental Protocols

Study Design for Pharmacokinetic Evaluation

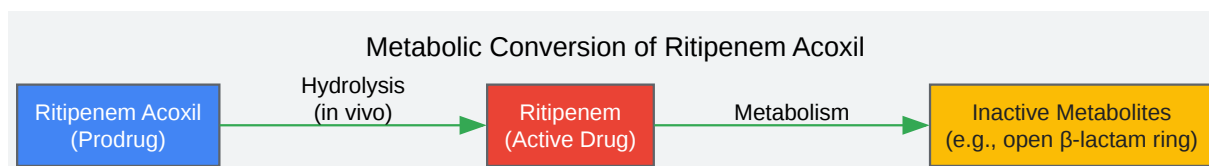
While specific, detailed protocols are proprietary to the conducting research bodies, the general methodology for the pharmacokinetic studies cited can be summarized as follows:

- **Subjects:** Healthy adult volunteers.
- **Design:** Typically, a crossover or parallel-group design is used. For instance, a study investigating the effect of probenecid utilized a crossover design where subjects received **Ritipenem acoxil** with and without probenecid in different periods[\[1\]](#). Multiple-dose studies involve administering the drug for a specified duration to assess steady-state pharmacokinetics[\[2\]](#)[\[3\]](#).
- **Drug Administration:** Oral administration of **Ritipenem acoxil** tablets with a standardized volume of water.
- **Sample Collection:** Blood samples are collected at predetermined time points before and after drug administration. Urine samples are often collected over specific intervals to determine renal clearance.
- **Analytical Method:** Concentrations of ritipenem and its metabolites in plasma and urine are determined using a validated High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method[\[2\]](#)[\[3\]](#).

Visualizations

Metabolic Pathway of Ritipenem Acoxil

The following diagram illustrates the conversion of the prodrug **Ritipenem acoxil** to its active form, ritipenem.



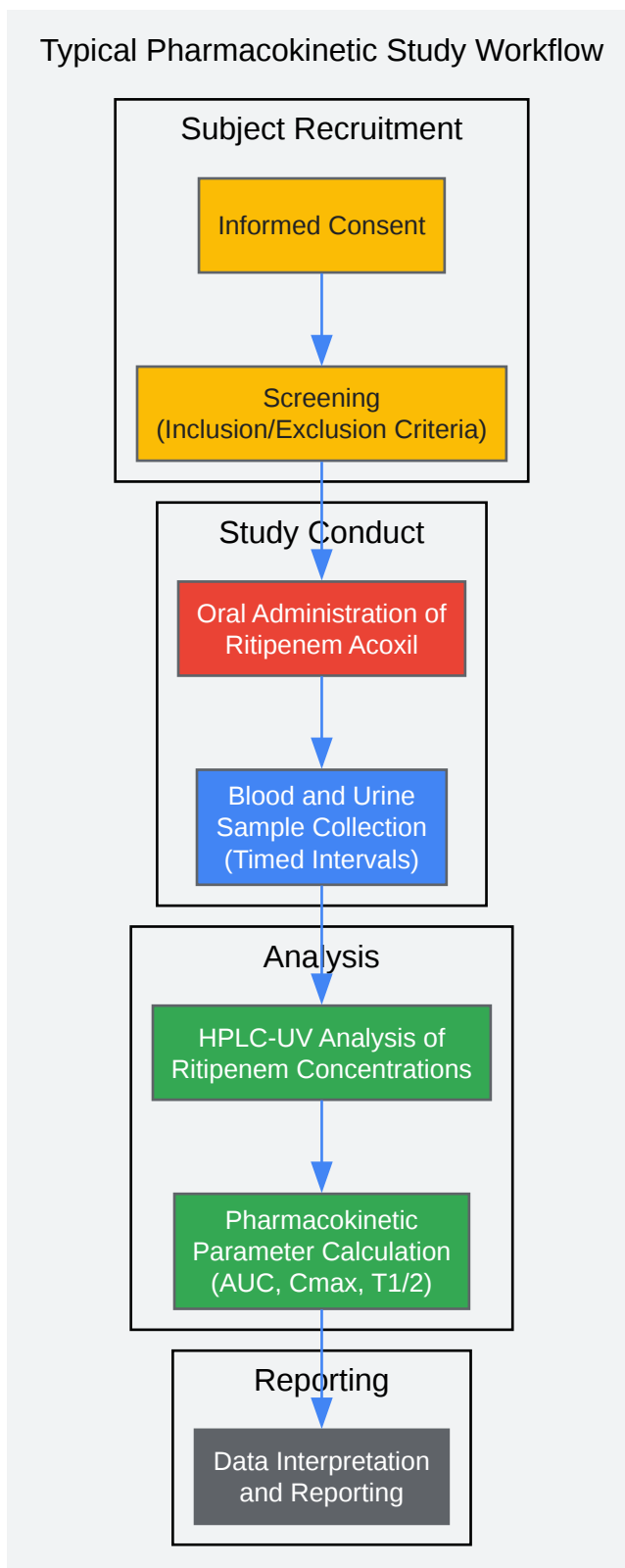
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Caption: Conversion of **Ritipenem acoxil** to active Ritipenem.

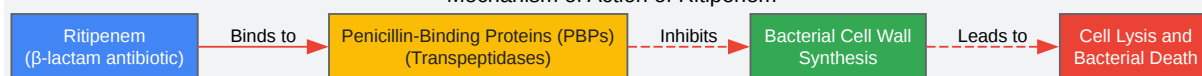
Experimental Workflow for a Pharmacokinetic Study

This diagram outlines a typical workflow for a clinical study evaluating the pharmacokinetics of an oral drug like **Ritipenem acoxil**.

Typical Pharmacokinetic Study Workflow



Mechanism of Action of Ritipenem



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